

Cyprolidol Hydrochloride: A Technical Overview of its Discovery, Synthesis, and Pharmacological Profile

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Compound of Interest

Compound Name: *Cyprolidol*

Cat. No.: *B15344665*

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Abstract

Cyprolidol hydrochloride (also known as IN 1060) is an experimental psychotropic agent developed in the 1960s by Neisler Laboratories. Initially investigated for its potential as an antidepressant, **cyprolidol** demonstrated a pharmacological profile with some similarities to the tricyclic antidepressant imipramine in preclinical studies. However, due to insufficient efficacy in human trials, it was never granted regulatory approval and its development was discontinued. This technical guide provides a comprehensive overview of the discovery, history, synthesis, and known pharmacological properties of **cyprolidol** hydrochloride, based on the available scientific literature from its period of active investigation.

Discovery and History

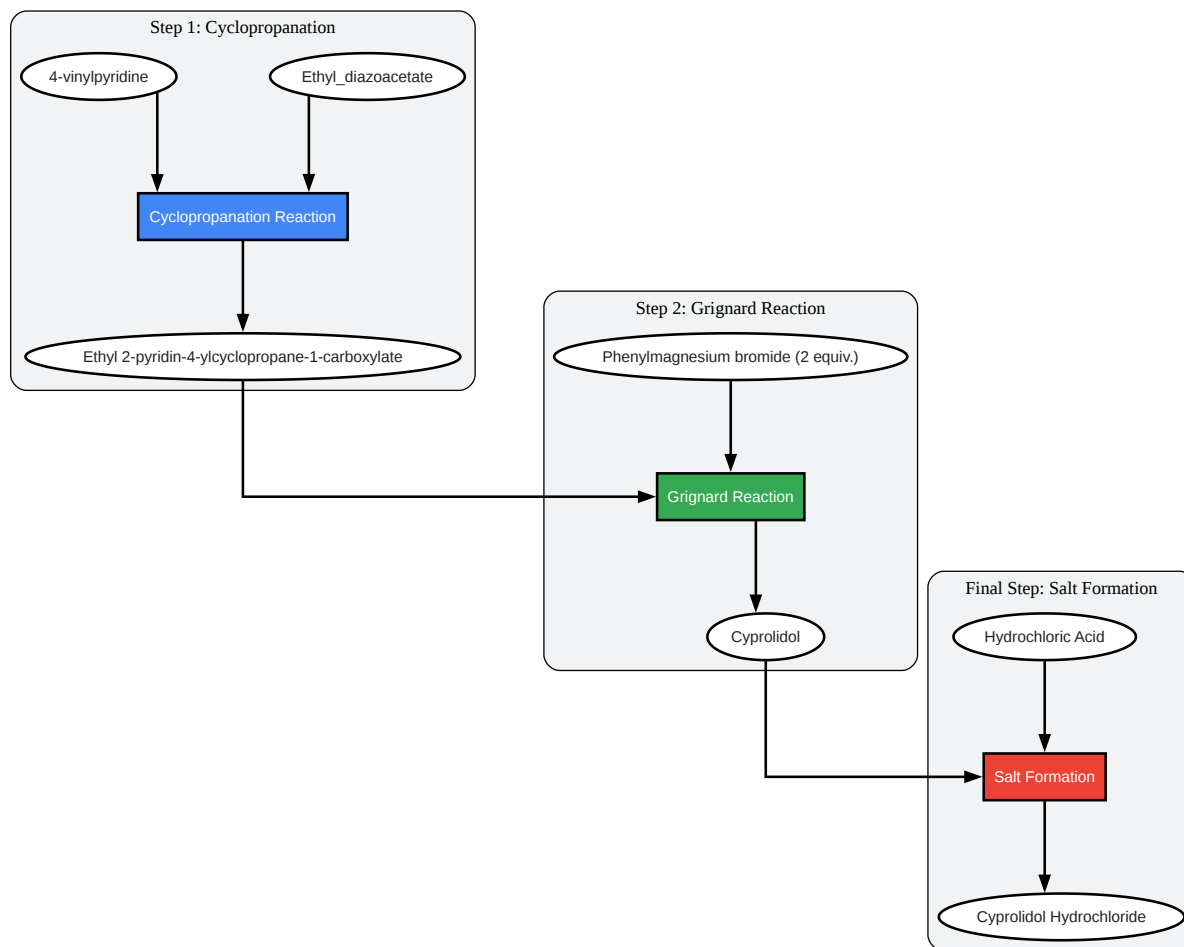
Cyprolidol emerged during a period of significant discovery in psychopharmacology. Developed by Neisler Laboratories in the mid-1960s, it was identified by the code IN 1060. Preclinical animal studies suggested that **cyprolidol** possessed antidepressant properties, with effects qualitatively similar to the established tricyclic antidepressant, imipramine.^[1] Despite these promising initial findings, subsequent clinical evaluations in humans revealed that **cyprolidol** was less effective than imipramine in treating endogenous depression.^[1]

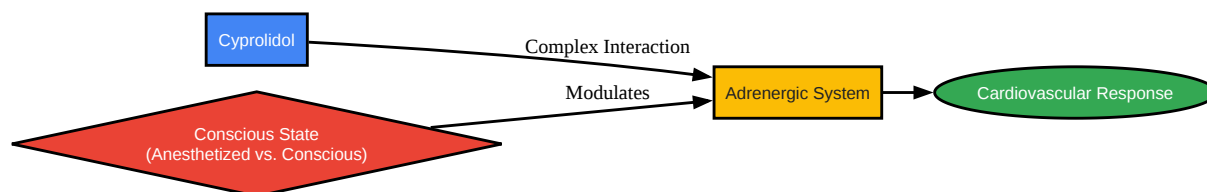
Consequently, the development of **cyprolidol** as a therapeutic agent was halted, and it remains an experimental drug that has never been approved for human use.^[1]

Chemical Synthesis

The synthesis of **cyprolidol** hydrochloride is a two-step process, commencing with a cyclopropanation reaction, followed by a Grignard reaction.^[1]

Synthesis Workflow





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References

- 1. Cyprolidol - Wikipedia [en.wikipedia.org]
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